

Safe Disposal of tert-Butyl 2-aminobenzoate: A Procedural Guide

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Compound of Interest

Compound Name: *tert-Butyl 2-aminobenzoate*

Cat. No.: *B153150*

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This guide provides essential safety and logistical information for the proper disposal of **tert-Butyl 2-aminobenzoate**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Chemical and Physical Properties

A summary of the key quantitative data for **tert-Butyl 2-aminobenzoate** is presented below.

Property	Value
Molecular Formula	C ₁₁ H ₁₅ NO ₂
Molecular Weight	193.24 g/mol [1][2]
Appearance	Dark brown or "nigger-brown" liquid[2][3]
Density	1.06 g/mL at 20 °C[1][3]
Boiling Point	284.1 °C at 760 mmHg[3]
Flash Point	142.6 °C[3]
Refractive Index	n _{20/D} 1.540[1]
Storage Temperature	2-8°C[1]

Hazard Information and Personal Protective Equipment (PPE)

tert-Butyl 2-aminobenzoate is classified with the GHS07 pictogram and a "Warning" signal word.^[1] It is crucial to handle this chemical with appropriate personal protective equipment.

Hazard Statement	Code	Description
Skin Sensitization	H317	May cause an allergic skin reaction.

Precautionary Statements	Code	Description
Prevention	P261	Avoid breathing mist or vapours.
P272	Contaminated work clothing must not be allowed out of the workplace. ^[1]	
P280	Wear protective gloves/ eye protection/ face protection. ^[1]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water. ^[1] ^[4]
P333 + P313	If skin irritation or rash occurs: Get medical advice/ attention. ^[1]	
P362 + P364	Take off contaminated clothing and wash it before reuse. ^[1]	
Disposal	P501	Dispose of contents/ container to an approved waste disposal plant.

Recommended PPE: Eyeshields, Faceshields, Gloves.^[1]

Standard Operating Procedure for Disposal

Proper disposal of **tert-Butyl 2-aminobenzoate** is imperative to prevent environmental contamination and ensure workplace safety. Waste materials must be disposed of in accordance with all national and local regulations.

Step 1: Waste Identification and Segregation

- **Identify Waste:** Clearly label all containers holding **tert-Butyl 2-aminobenzoate** waste or materials contaminated with it.
- **Do Not Mix:** Do not mix **tert-Butyl 2-aminobenzoate** waste with other chemical waste streams.
- **Original Containers:** Whenever possible, leave the chemical waste in its original container.

Step 2: Container Management

- **Seal Containers:** Ensure all waste containers are tightly closed and stored in a cool, well-ventilated area.[\[5\]](#)
- **Handle Empty Containers:** Uncleaned, empty containers should be handled with the same precautions as the product itself.

Step 3: Professional Disposal

- **Licensed Disposal Company:** The disposal of this chemical waste must be entrusted to a licensed and approved waste disposal company.[\[6\]](#)
- **Documentation:** Follow all institutional and regulatory requirements for documenting waste disposal.

Emergency Spill Response Protocol

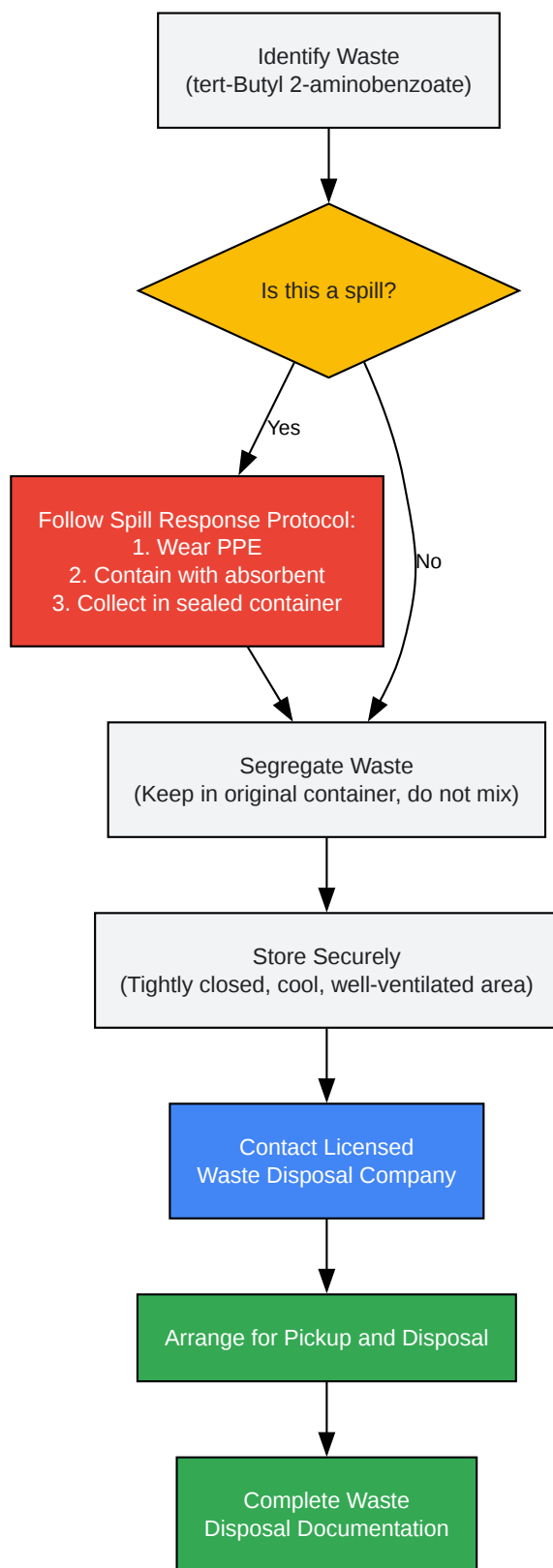
In the event of a spill, immediate and appropriate action is required to contain the material and protect personnel.

- **Evacuate and Ventilate:** Ensure adequate ventilation in the spill area.[\[6\]](#) Control access to the area to prevent entry by non-essential personnel.[\[6\]](#)

- Wear Appropriate PPE: Before addressing the spill, personnel must wear suitable protective equipment, including gloves, eye protection, and a face shield.[\[6\]](#)
- Contain the Spill: Use an inert, liquid-absorbent material (e.g., Chemizorb®) to take up the spilled substance.[\[4\]](#) Prevent the product from entering drains or waterways.[\[4\]](#)[\[6\]](#)
- Collect and Dispose:
 - Carefully collect the absorbent material and contaminated soil into a suitable, sealable container for disposal.[\[6\]](#)
 - Contaminated clothing and absorbent paper should be sealed in a vapor-tight plastic bag for eventual disposal.[\[2\]](#)
- Decontaminate: Wash all contaminated surfaces with alcohol, followed by a thorough washing with a strong soap and water solution.[\[2\]](#) Do not re-enter the area until it has been verified as clean by a safety officer.[\[2\]](#)

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **tert-Butyl 2-aminobenzoate**.



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Caption: Workflow for **tert-Butyl 2-aminobenzoate** Disposal.

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